

Application Notes and Protocols for (-)-Corey Lactone Benzoate

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Compound of Interest

Compound Name: (-)-Corey lactone benzoate

Cat. No.: B132249

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

(-)-Corey lactone benzoate is a chiral intermediate crucial for the synthesis of prostaglandins and their analogs, which are vital in drug development for various therapeutic areas, including cardiovascular and ocular diseases.[1] Proper handling and storage of this compound are paramount to ensure its stability, purity, and the safety of laboratory personnel. These application notes provide detailed protocols and guidelines for the appropriate management of **(-)-Corey lactone benzoate** in a research and development setting.

2. Compound Information

- Chemical Name: (3aR,4S,5R,6aS)-5-(benzoyloxy)hexahydro-4-(hydroxymethyl)-2H-cyclopenta[b]furan-2-one[2]
- CAS Number: 39746-00-4[3][4]
- Molecular Formula: C₁₅H₁₆O₅[2][4]
- Molecular Weight: 276.28 g/mol [4][5]
- Appearance: Colorless to light orange or white to off-white crystalline powder.[3][6]

3. Quantitative Data Summary

The following tables summarize the key quantitative data for **(-)-Corey lactone benzoate**.

Table 1: Storage and Stability

Parameter	Value	Reference
Storage Temperature	Deep freeze (below -20°C)	[3]
Long-term Stability	≥ 4 years at -20°C	[2]
Aqueous Solution Stability	Not recommended for more than one day	[2]
Container	Tightly closed container	[4]
Storage Environment	Dry and well-ventilated place	[4]

Table 2: Solubility Data

Solvent	Solubility	Reference
Ethanol	~39.7 mg/mL	[2]
DMSO	~25.3 mg/mL	[2]
Dimethyl Formamide (DMF)	~40.3 mg/mL	[2]
PBS (pH 7.2)	~60 µg/mL	[2]
Chloroform	Slightly soluble	[1][7]
Methanol	Slightly soluble	[1][7]

4. Experimental Protocols

4.1. Protocol for Preparation of Stock Solutions

This protocol details the steps for preparing a stock solution of **(-)-Corey lactone benzoate** in an organic solvent.

- Materials:

- **(-)-Corey lactone benzoate**
- Anhydrous organic solvent of choice (e.g., DMSO, DMF, Ethanol)
- Inert gas (e.g., Argon or Nitrogen)
- Volumetric flask
- Analytical balance
- Pipettes
- Procedure:
 - Equilibrate the **(-)-Corey lactone benzoate** container to room temperature before opening to prevent moisture condensation.
 - Weigh the desired amount of the crystalline solid on an analytical balance.
 - Transfer the solid to a volumetric flask.
 - Add a portion of the chosen organic solvent to the flask.
 - Purge the solvent and the flask headspace with an inert gas.^[2]
 - Agitate the mixture to dissolve the solid completely. Gentle warming or sonication may be applied if necessary.
 - Once dissolved, add the solvent to the final volume.
 - Store the stock solution at -20°C or -80°C in a tightly sealed container. For long-term storage, aliquoting is recommended to avoid repeated freeze-thaw cycles.

4.2. Protocol for Assessment of Aqueous Solution Stability

This protocol outlines a method to assess the short-term stability of **(-)-Corey lactone benzoate** in an aqueous buffer.

- Materials:

- **(-)-Corey lactone benzoate** stock solution in a water-miscible organic solvent (e.g., DMSO)
- Aqueous buffer (e.g., PBS, pH 7.2)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18)
- Incubator or water bath
- Procedure:
 - Prepare a fresh aqueous solution of **(-)-Corey lactone benzoate** by diluting the stock solution with the aqueous buffer to the desired final concentration. Ensure the final concentration of the organic solvent is minimal to avoid physiological effects in biological assays.[2]
 - Immediately after preparation (T=0), inject an aliquot of the solution into the HPLC system to obtain an initial purity profile and peak area.
 - Incubate the remaining aqueous solution at the desired temperature (e.g., room temperature or 37°C).
 - At specified time points (e.g., 1, 2, 4, 8, and 24 hours), take aliquots of the solution and analyze by HPLC.
 - Compare the peak area of the **(-)-Corey lactone benzoate** at each time point to the initial peak area at T=0 to determine the percentage of degradation over time. It is not recommended to store aqueous solutions for more than one day.[2]

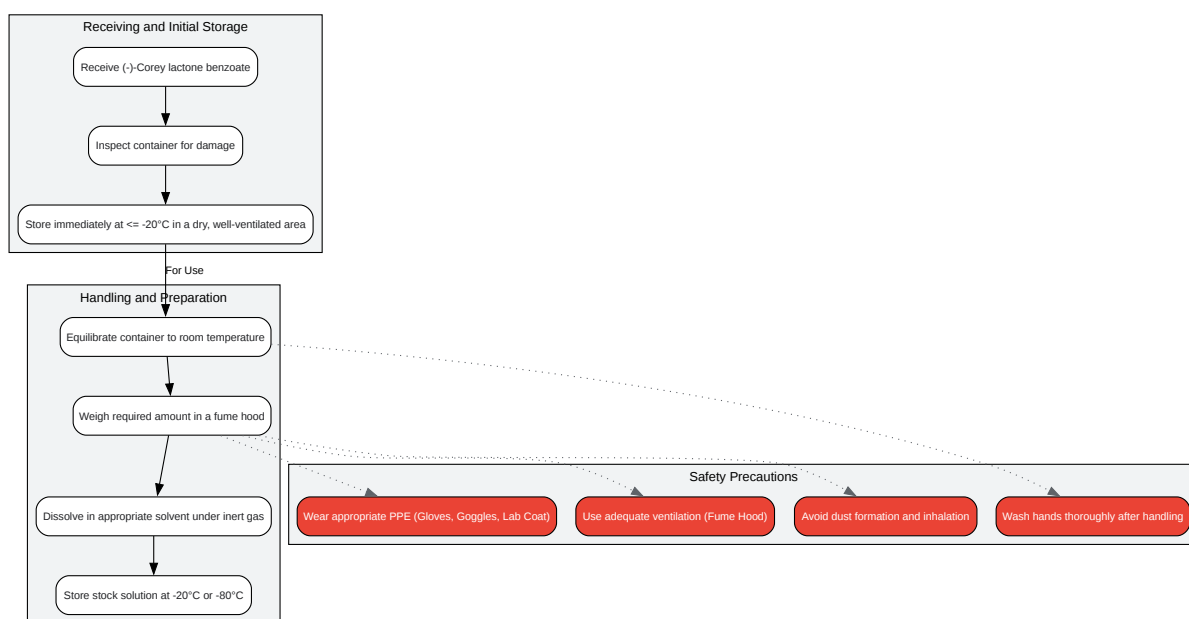
5. Safety and Handling Precautions

(-)-Corey lactone benzoate is harmful if swallowed and may cause eye, skin, and respiratory tract irritation.[3] The toxicological properties of this material have not been fully investigated.[3]

- Personal Protective Equipment (PPE):

- Wear appropriate chemical-resistant gloves, laboratory coat, and safety goggles or a face shield.[\[3\]](#)
- Engineering Controls:
 - Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize dust generation and inhalation.[\[3\]](#)[\[4\]](#)
 - Facilities should be equipped with an eyewash station and a safety shower.[\[3\]](#)
- Handling Procedures:
 - Avoid contact with eyes, skin, and clothing.[\[3\]](#)
 - Minimize dust generation and accumulation.[\[3\]](#)
 - Wash hands thoroughly after handling.[\[3\]](#)
- First Aid Measures:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes and seek medical attention.[\[3\]](#)
 - Skin: Remove contaminated clothing and wash the affected area with soap and water. Seek medical aid if irritation develops.[\[3\]](#)
 - Ingestion: If swallowed, do not induce vomiting. Seek immediate medical attention.[\[3\]](#)[\[4\]](#)
 - Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[3\]](#)[\[4\]](#)

6. Visualization



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Caption: Workflow for Handling and Storage of **(-)-Corey lactone benzoate**.

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